

Application Notes and Protocols for Tracing Lactyl-CoA with Stable Isotope Labeling

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Compound of Interest

| | |
|----------------|------------|
| Compound Name: | Lactyl-coa |
| Cat. No.: | B155978 |

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Introduction

Lactyl-CoA is a critical metabolic intermediate that serves as the acyl-donor for lysine lactylation, a recently discovered post-translational modification (PTM) that links cellular metabolism directly to epigenetic regulation.^{[1][2]} This modification, where a lactyl group is transferred from **Lactyl-CoA** to lysine residues on histone and non-histone proteins, plays a role in various physiological and pathological processes, including immune response and cancer.^{[1][2]} Given its low cellular abundance compared to other acyl-CoAs, tracing the metabolic origins and fate of **Lactyl-CoA** is challenging but essential for understanding its biological significance.^{[3][4]} Stable isotope labeling, coupled with mass spectrometry, provides a powerful strategy to track the atoms of metabolic precursors as they are incorporated into **Lactyl-CoA** and downstream modifications.^{[5][6]}

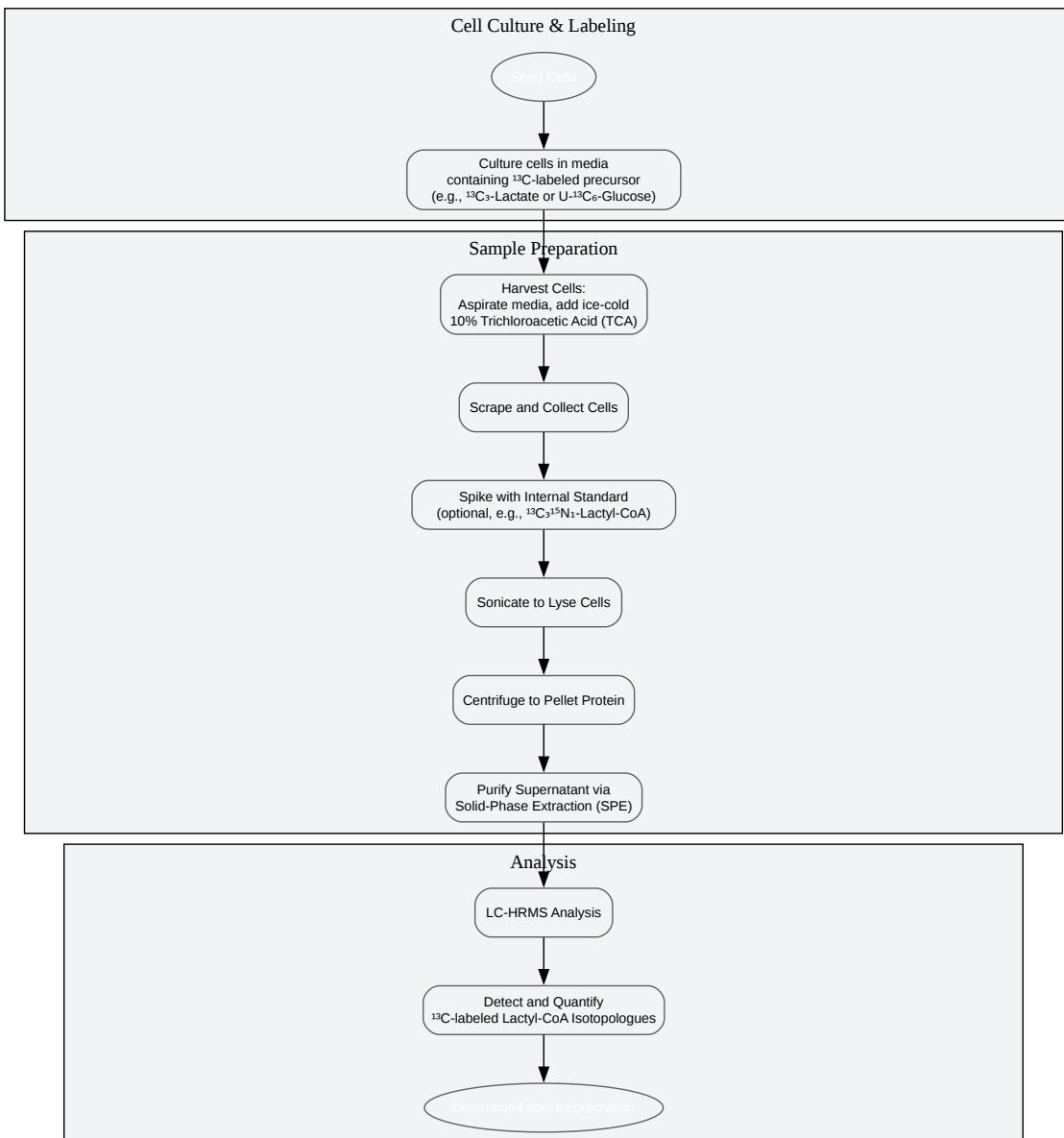
These application notes provide detailed protocols for researchers, scientists, and drug development professionals to trace **Lactyl-CoA** using stable isotope labeling strategies, from cell culture and sample preparation to mass spectrometry analysis.

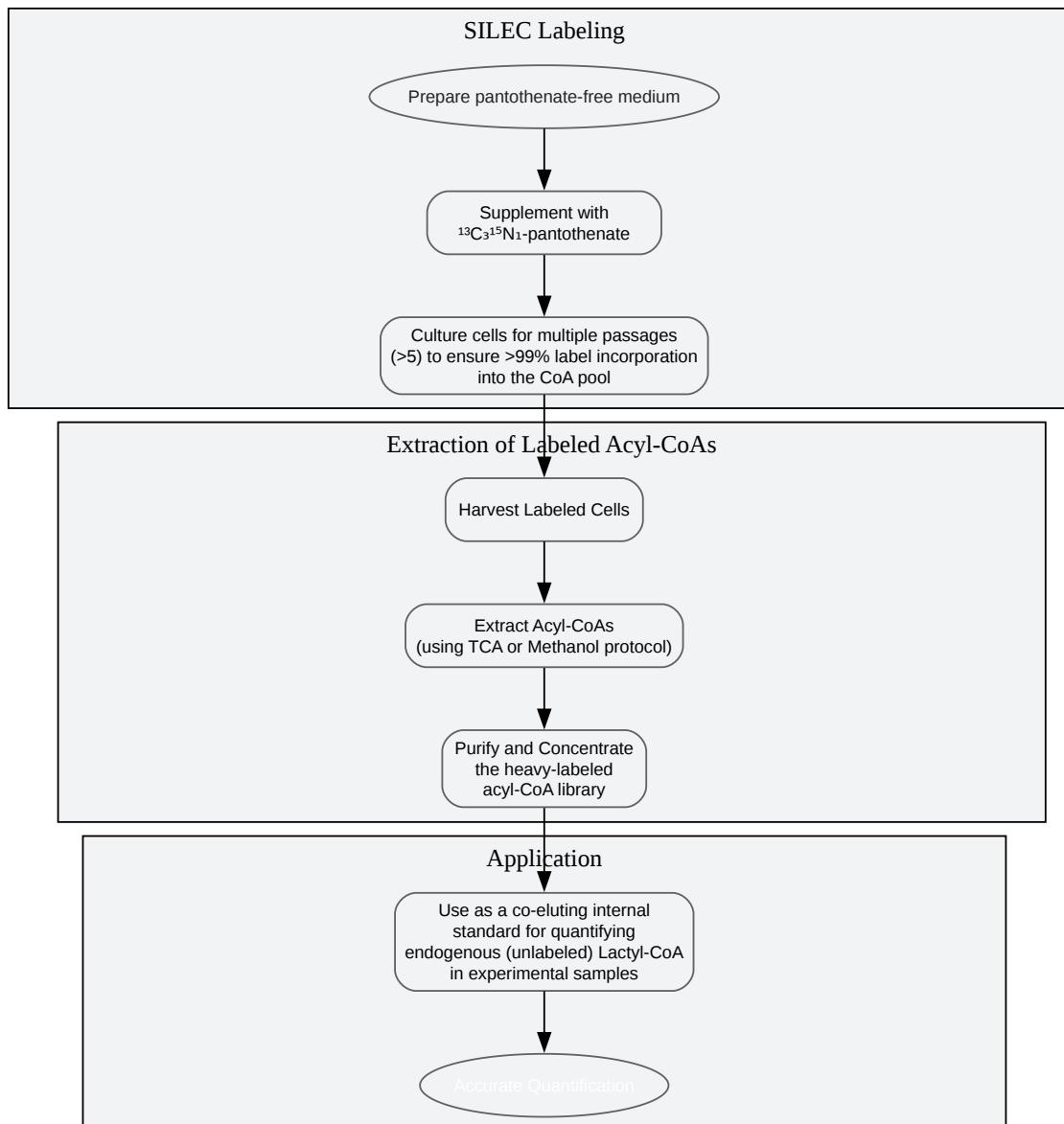
Application Note 1: Tracing Lactyl-CoA Origins with ¹³C-Labeled Precursors

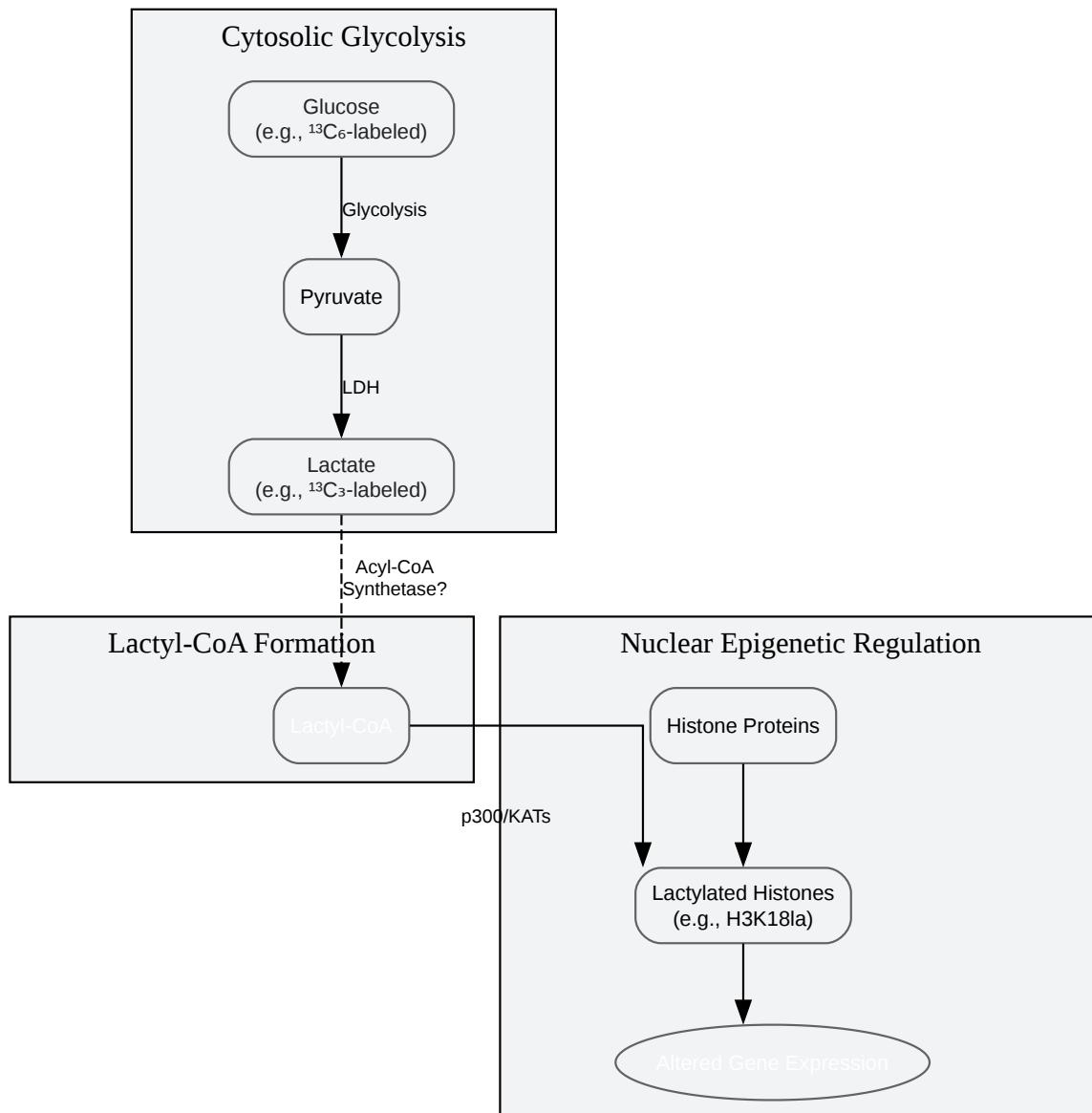
This note describes the use of stable isotope-labeled lactate and glucose to trace their contribution to the intracellular **Lactyl-CoA** pool. By culturing cells with precursors such as U-

¹³C₆-glucose or ¹³C₃-L-lactate, researchers can monitor the incorporation of ¹³C atoms into **Lactyl-CoA**, confirming its metabolic origins from glycolysis.[7]

Logical Workflow: Tracing **Lactyl-CoA** from ¹³C-Labeled Precursors







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